

# An In-depth Technical Guide to CAS Number 75853-49-5: 12-Methyltridecanal

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## Compound of Interest

Compound Name:	12-Methyltridecanal
CAS No.:	93843-20-0
Cat. No.:	B7824455

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## Introduction

**12-Methyltridecanal**, identified by CAS number 75853-49-5, is a branched-chain fatty aldehyde.[1][2] While extensively utilized in the flavor and fragrance industry for its characteristic meaty and fatty notes, its broader biological significance and potential pharmacological applications remain largely unexplored.[3][4][5] This technical guide provides a comprehensive overview of the known properties of **12-methyltridecanal**, drawing upon available data to inform researchers and drug development professionals. In areas where specific data for **12-methyltridecanal** is limited, this guide will discuss the established roles of the broader class of fatty aldehydes to provide a context for potential future research.

## Chemical and Physical Properties

**12-Methyltridecanal** is an aliphatic aldehyde with a branched hydrocarbon chain.[4] Its fundamental properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	12-methyltridecanal	[5][6]
Synonyms	12-MT Aldehyde, Isotetradecanal	[4][5]
CAS Number	75853-49-5	[5][6]
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O	[6][7]
Molecular Weight	212.37 g/mol	[5][7]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Fatty, waxy, savory, with hints of citrus and cilantro	[3][4]
Boiling Point	141-143 °C at 4.00 mm Hg	[3]
Density	0.8321 g/cm <sup>3</sup> (estimate)	[8]
Refractive Index	1.44500 to 1.45500 at 20.00 °C	[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol.	[4]

## Synthesis and Purification

While detailed, standalone synthesis protocols for **12-methyltridecanal** are not readily available in peer-reviewed literature, a general oxidative approach can be inferred from related publications. The following protocol is a representative example based on the synthesis of similar aldehydes.

## Experimental Protocol: Synthesis of 12-Methyltridecanal

Objective: To synthesize **12-methyltridecanal** via the oxidation of 12-methyltridecan-1-ol.

Materials:

- 12-methyltridecan-1-ol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Dichloromethane (anhydrous)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate
- Sodium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

Procedure:

- In a clean, dry round-bottom flask, dissolve 12-methyltridecan-1-ol in anhydrous dichloromethane under an inert atmosphere.
- Add pyridinium chlorochromate (PCC) to the solution in a portion-wise manner while stirring. The molar ratio of PCC to alcohol should be approximately 1.5:1.
- Allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.

- Wash the filtrate sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent.
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **12-methyltridecanal** as a colorless to pale yellow oil.

## Experimental Workflow: Synthesis and Purification



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A flowchart illustrating the synthesis and purification of **12-methyltridecanal**.

## Biological Activity and Potential Uses

Currently, the documented biological activities of **12-methyltridecanal** are primarily related to its organoleptic properties. It is recognized as a key aroma compound in various food products, contributing to their characteristic flavor profiles.

While specific pharmacological studies on **12-methyltridecanal** are lacking, the broader class of fatty aldehydes is gaining recognition for its involvement in cellular signaling and metabolism. Fatty aldehydes are known to be endogenous products of lipid metabolism and can influence various cellular processes. It is plausible that **12-methyltridecanal**, as a branched-chain fatty aldehyde, may also possess uncharacterized biological activities.

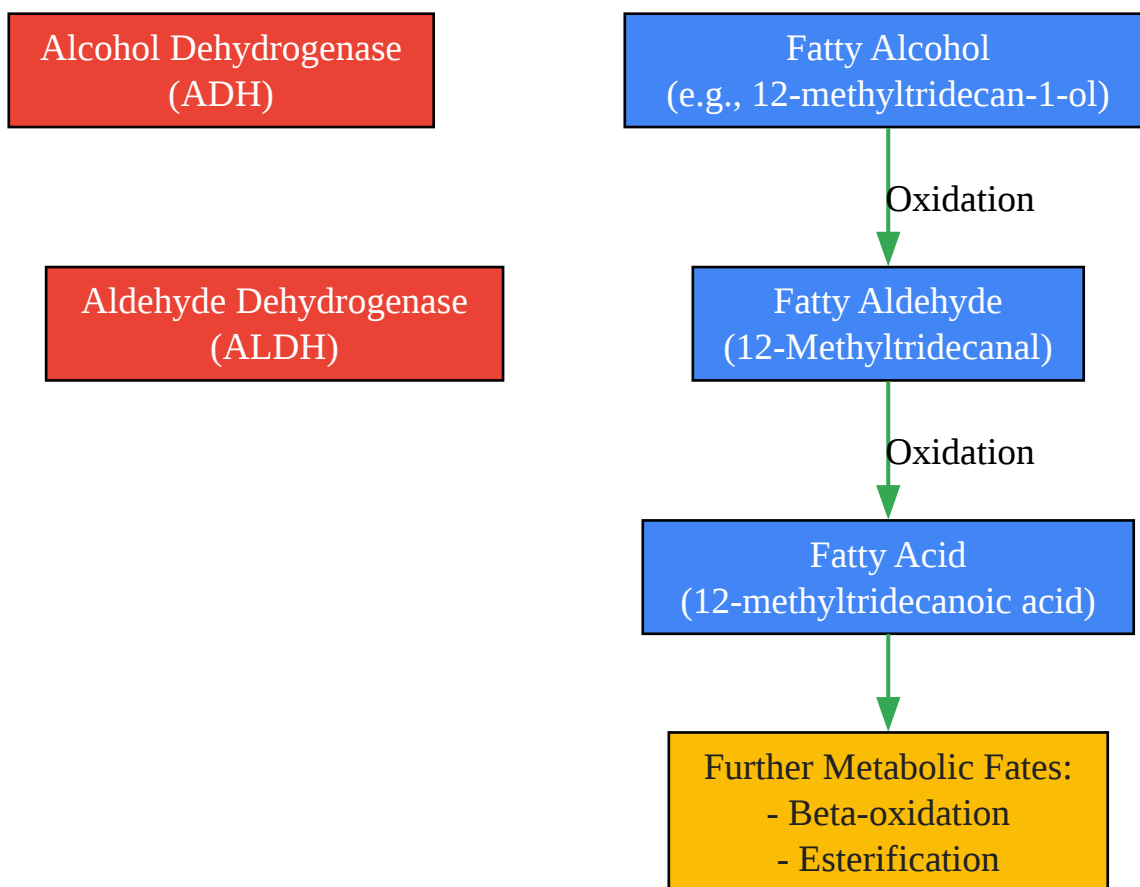
Potential areas for future research into the biological effects of **12-methyltridecanal** could include:

- **Antimicrobial Activity:** Some aldehydes exhibit antimicrobial properties.
- **Anti-inflammatory Effects:** Certain aldehydes have been shown to modulate inflammatory pathways.
- **Modulation of Lipid Metabolism:** As a fatty aldehyde, it may interact with enzymes and receptors involved in lipid signaling and metabolism.

It is important to note that high concentrations of aldehydes can be cytotoxic, a factor that must be considered in any investigation of their biological effects.

## Signaling Pathways: A Broader Context

There is no direct evidence linking **12-methyltridecanal** to specific signaling pathways. However, as a fatty aldehyde, its metabolism is interconnected with broader lipid metabolic pathways. The diagram below illustrates a generalized pathway for the metabolism of fatty aldehydes, providing a potential context for the cellular fate of **12-methyltridecanal**.



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A generalized metabolic pathway for fatty aldehydes.

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable method for the identification and quantification of **12-methyltridecanal**. The following protocol is a general guideline that can be adapted for specific instrumentation and sample matrices.

## Experimental Protocol: GC-MS Analysis of 12-Methyltridecanal

Objective: To identify and quantify **12-methyltridecanal** in a sample matrix.

Materials and Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)

- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5ms or equivalent)
- Helium (carrier gas)
- Sample containing **12-methyltridecanal**
- Internal standard (e.g., a deuterated analog or a different long-chain aldehyde)
- Solvent for sample dilution (e.g., hexane or dichloromethane)
- Autosampler vials

Procedure:

- Sample Preparation:
  - Accurately weigh or measure the sample.
  - If the sample is solid, perform a solvent extraction to isolate the volatile compounds.
  - Spike the sample with a known amount of the internal standard.
  - Dilute the sample to an appropriate concentration with the chosen solvent.
- GC-MS Parameters (Example):
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless or split, depending on the concentration
  - Oven Temperature Program:
    - Initial temperature: 50 °C, hold for 2 minutes
    - Ramp to 250 °C at a rate of 10 °C/minute
    - Hold at 250 °C for 5 minutes
  - Carrier Gas Flow Rate: 1 mL/minute (constant flow)

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Data Analysis:
  - Identify the peak corresponding to **12-methyltridecanal** by comparing its retention time and mass spectrum with that of a pure standard.
  - Quantify the amount of **12-methyltridecanal** by comparing the peak area of the analyte to that of the internal standard and using a calibration curve.

## Safety and Handling

Based on available safety data, **12-methyltridecanal** is classified as an irritant. Standard laboratory safety precautions should be followed when handling this compound.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from direct sunlight and oxidizing agents.

## Conclusion

**12-Methyltridecanal** (CAS 75853-49-5) is a well-characterized compound within the flavor and fragrance industry. However, its potential biological activities and applications in research and drug development remain a nascent field of study. This technical guide has summarized the available information on its properties, synthesis, and analysis, and has provided a broader context based on the known roles of fatty aldehydes. It is hoped that this information will serve as a valuable resource for scientists interested in exploring the untapped potential of this and other branched-chain aldehydes.

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